

An In-Depth Technical Guide to (Z)-O-Methoxycinnamaldehyde

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	<i>O</i> -Methoxycinnamaldehyde, (Z)-
CAS No.:	1504-74-1
Cat. No.:	B072128

[Get Quote](#)

Abstract: This technical guide provides a comprehensive overview of (Z)-O-Methoxycinnamaldehyde, a distinct isomer of the o-methoxycinnamaldehyde family. Tailored for researchers, scientists, and professionals in drug development, this document delves into the compound's core identifiers, physicochemical properties, synthesis, and analytical characterization. We explore the causality behind experimental choices and present self-validating protocols to ensure scientific integrity. The guide also briefly touches upon the potential applications and biological significance of cinnamaldehyde derivatives, supported by authoritative references and data-driven visualizations.

Introduction: Understanding the Structural Significance

Cinnamaldehyde and its derivatives are a well-established class of organic compounds found naturally, most notably in cinnamon bark. They form the basis for numerous applications, from flavorings to advanced pharmaceutical research. The molecule of interest, (Z)-O-Methoxycinnamaldehyde, possesses two key structural features that define its chemical personality:

- **The Ortho-Methoxy Group:** A methoxy group (-OCH₃) is positioned at the ortho- (or 2-) position of the phenyl ring. This substitution significantly influences the molecule's electronic properties and steric profile, impacting its reactivity and biological interactions compared to its para- or meta- counterparts.
- **The (Z)-Alkene Geometry:** The 'Z' configuration (from the German *zusammen*, meaning "together") indicates that the higher-priority substituents on the carbon-carbon double bond are on the same side. This *cis-* conformation creates a distinct three-dimensional shape compared to the more common (E)- or *trans-* isomer, which can lead to different binding affinities in biological systems.

This guide focuses specifically on this (Z)-isomer, providing the detailed technical information necessary for its accurate identification, synthesis, and utilization in a research context.

Chemical Identity and Core Identifiers

Precise identification is the cornerstone of any chemical research. (Z)-O-Methoxycinnamaldehyde is distinguished by a unique set of identifiers that ensure its unambiguous recognition in databases, publications, and regulatory documents. The primary CAS Registry Number for the (Z)-isomer is 76760-43-5[1][2][3][4]. It is crucial not to confuse this with the CAS number for the (E)-isomer or the general o-Methoxycinnamaldehyde, which often refers to the (E)-isomer by default[5][6][7][8][9][10].

A summary of its key identifiers is presented below for rapid reference.

Identifier Type	Value	Source
CAS Registry Number	76760-43-5	PubChem, NIST, FDA GSRs[2][3][4]
IUPAC Name	(2Z)-3-(2-Methoxyphenyl)prop-2-enal	PubChem, NIST[2][3]
Synonyms	(Z)-2-Methoxycinnamaldehyde, cis-o-Methoxycinnamaldehyde, cis-2-Methoxycinnamaldehyde	FDA GSRs, NIST[1][3]
Molecular Formula	C ₁₀ H ₁₀ O ₂	PubChem[2]
InChI	InChI=1S/C10H10O2/c1-12-10-7-3-2-5-9(10)6-4-8-11/h2-8H,1H3/b6-4-	PubChem, NIST[2][3][4]
InChIKey	KKVZAVRSVHUSPL-XQRVVYSFSA-N	PubChem, NIST[2][3][4]
Canonical SMILES	<chem>COC1=CC=CC=C1/C=C\C=O</chem>	PubChem[2]
FDA UNII	Y72G543414	FDA GSRs[1]

Physicochemical and Spectroscopic Properties

The physical and spectroscopic properties of a compound are critical for its purification, handling, and structural confirmation.

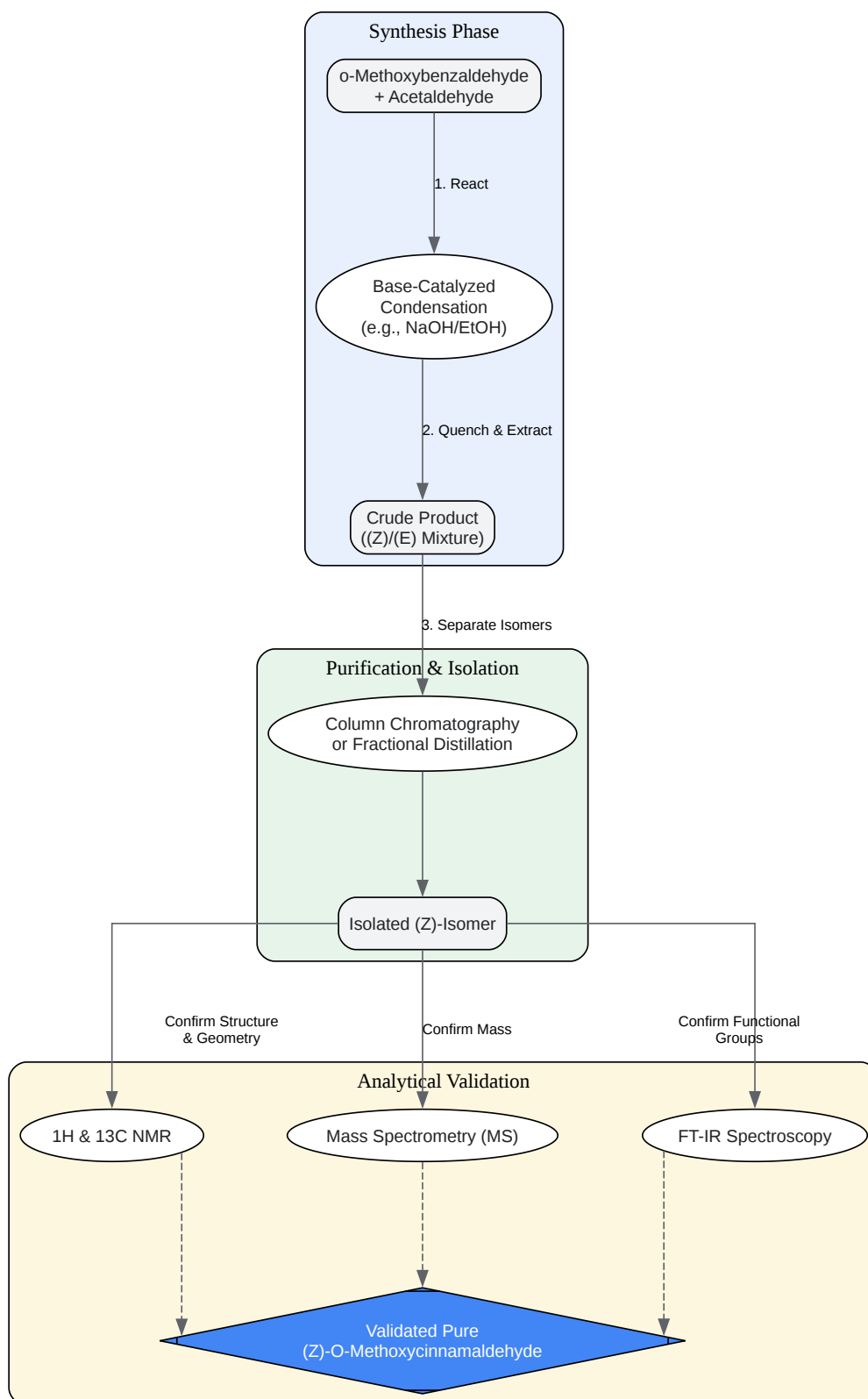
Property	Value	Source / Method
Molecular Weight	162.19 g/mol	PubChem[2][11]
Monoisotopic Mass	162.0681 Da	PubChem[2]
Appearance	Pale yellow crystals (estimated)	The Good Scents Company (for (E)-isomer)[12]
Boiling Point	160-161 °C at 12 mmHg (for (E)-isomer)	The Good Scents Company[12]
Melting Point	44-48 °C (for (E)-isomer)	The Good Scents Company[12]
Kovats Retention Index	1463.1 (Semi-standard non-polar column)	NIST[3]

Note: Experimental physical properties like melting and boiling points are more readily available for the more common (E)-isomer and are provided here for estimation. The (Z)-isomer's properties are expected to be similar but not identical.

Synthesis and Analytical Workflow

The synthesis of o-methoxycinnamaldehyde typically proceeds via a Claisen-Schmidt condensation reaction between o-methoxybenzaldehyde and acetaldehyde in the presence of a base[9][13][14]. The formation of the (Z)- vs (E)-isomer is highly dependent on reaction conditions such as temperature and the choice of catalyst. Synthesis of the pure (Z)-isomer often requires specialized photochemical or catalytic methods, followed by careful purification.

Below is a generalized workflow representing the logical steps from synthesis to validated product.



[Click to download full resolution via product page](#)

Caption: Logical workflow for the synthesis and validation of (Z)-O-Methoxycinnamaldehyde.

Step-by-Step Synthesis Protocol (Illustrative)

This protocol is an adaptation of the general Claisen-Schmidt condensation, which typically yields the (E)-isomer as the major product. Achieving a high yield of the (Z)-isomer would require specific modifications not detailed in general literature.

- **Reaction Setup:** In a round-bottom flask cooled to 0-5°C in an ice bath, dissolve o-methoxybenzaldehyde in ethanol.
- **Base Addition:** Slowly add an aqueous solution of sodium hydroxide (NaOH) to the stirred solution. Maintaining a low temperature is critical to control the reaction rate and potentially influence isomer ratios[15].
- **Acetaldehyde Addition:** Add acetaldehyde dropwise to the reaction mixture, ensuring the temperature remains low.
- **Reaction Monitoring:** Stir the reaction at low temperature for several hours. Monitor the consumption of the starting material by Thin-Layer Chromatography (TLC).
- **Workup:** Once the reaction is complete, neutralize the mixture with a dilute acid (e.g., HCl). Extract the product into an organic solvent like dichloromethane.
- **Purification:** Wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure. The resulting crude oil, containing a mixture of (Z) and (E) isomers, must be purified, typically via silica gel column chromatography.

Analytical Characterization: The Self-Validating System

The identity and purity of the isolated (Z)-isomer must be confirmed through a combination of spectroscopic methods.

- **¹H NMR Spectroscopy:** This is the most crucial technique for distinguishing (Z) and (E) isomers. The coupling constant (J-value) between the two vinyl protons on the C=C double bond is diagnostic. For the (Z)-isomer, the J-value is typically smaller (around 11-12 Hz) compared to the (E)-isomer (around 15-16 Hz) due to the cis relationship.
- **¹³C NMR Spectroscopy:** Provides a carbon fingerprint of the molecule, confirming the presence of 10 unique carbon atoms in the expected chemical shift regions.

- Mass Spectrometry (MS): Electron ionization MS (EI-MS) will confirm the molecular weight. The mass spectrum should show a molecular ion (M^+) peak at $m/z = 162$, corresponding to the formula $C_{10}H_{10}O_2$ [\[2\]](#).
- Infrared (IR) Spectroscopy: Will show characteristic absorption bands for the key functional groups: a strong C=O stretch for the aldehyde (around $1680-1700\text{ cm}^{-1}$) and a C=C stretch for the alkene (around $1600-1650\text{ cm}^{-1}$).

Applications in Research and Drug Development

While specific research on the (Z)-isomer is less common than its (E)-counterpart, o-methoxycinnamaldehyde, in general, has garnered significant interest for its biological activities. It is a natural compound that can be isolated from plants like *Cinnamomum cassia*[\[16\]](#).

Studies on o-methoxycinnamaldehyde (often the (E)-isomer) have demonstrated a range of effects relevant to drug development, including:

- Antitumor Effects: It has been shown to induce apoptosis (programmed cell death) in cancer cells by inhibiting signaling pathways like NF- κ B and causing mitochondrial dysfunction[\[16\]](#).
- Anti-inflammatory Activity: The compound can reduce the production of inflammatory mediators, suggesting potential applications in treating inflammatory diseases[\[10\]](#).

The unique stereochemistry of the (Z)-isomer could lead to novel biological activities or improved potency compared to the (E)-isomer, making it a compelling target for synthesis and screening in drug discovery programs.

Safety, Handling, and Storage

As with any laboratory chemical, (Z)-O-Methoxycinnamaldehyde should be handled with appropriate care.

- Safety: Wear standard personal protective equipment (PPE), including safety glasses, gloves, and a lab coat. The (E)-isomer is classified as a skin, eye, and respiratory irritant[\[10\]](#).

- Handling: Handle in a well-ventilated area or a chemical fume hood to avoid inhalation of any dust or vapors.
- Storage: Store in a tightly sealed container in a cool, dry place away from light and strong oxidizing agents. Aldehydes can be prone to oxidation over time.

References

- FDA Global Substance Registration System. **O-METHOXYCINNAMALDEHYDE, (Z)-**. [\[Link\]](#) [\[1\]](#)
- PubChem. **O-Methoxycinnamaldehyde, (Z)-** | C₁₀H₁₀O₂ | CID 25021887. [\[Link\]](#)[\[2\]](#)
- NIST Chemistry WebBook. (Z)-2-Methoxycinnamaldehyde. [\[Link\]](#)[\[3\]](#)
- Pharmaffiliates. CAS No : 1504-74-1| Chemical Name : o-Methoxycinnamaldehyde. [\[Link\]](#)[\[5\]](#)
- NIST Chemistry WebBook. (Z)-2-Methoxycinnamaldehyde. [\[Link\]](#)[\[4\]](#)
- The Good Scents Company. ortho-methoxycinnamaldehyde, 1504-74-1. [\[Link\]](#)[\[12\]](#)
- PubChem. O-Methoxycinnamaldehyde, (E)- | C₁₀H₁₀O₂ | CID 641298. [\[Link\]](#)[\[6\]](#)
- FDA Global Substance Registration System. **O-METHOXYCINNAMALDEHYDE, (Z)-**. [\[Link\]](#) [\[11\]](#)
- Health Canada. Chemical Substance - 2-Methoxycinnamaldehyde. [\[Link\]](#)[\[17\]](#)
- NIST Chemistry WebBook. 2-Propenal, 3-(2-methoxyphenyl)-. [\[Link\]](#)[\[8\]](#)
- Google Patents. US6965055B2 - Process for producing cinnamaldehyde derivatives, use thereof and the like. [\[15\]](#)
- CAS Common Chemistry. 4-Methylcinnamaldehyde. [\[Link\]](#)[\[18\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. O-METHOXYCINNAMALDEHYDE, \(Z\)- \[drugfuture.com\]](#)
- [2. O-Methoxycinnamaldehyde, \(Z\)- | C10H10O2 | CID 25021887 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [3. \(Z\)-2-Methoxycinnamaldehyde \[webbook.nist.gov\]](#)
- [4. \(Z\)-2-Methoxycinnamaldehyde \[webbook.nist.gov\]](#)
- [5. pharmaffiliates.com \[pharmaffiliates.com\]](#)
- [6. O-Methoxycinnamaldehyde, \(E\)- | C10H10O2 | CID 641298 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [7. o-メトキシシナムアルデヒド - o-Methoxycinnamaldehyde \[sigmaaldrich.com\]](#)
- [8. 2-Propenal, 3-\(2-methoxyphenyl\)- \[webbook.nist.gov\]](#)
- [9. 2'-Methoxycinnamaldehyde | 1504-74-1 \[chemicalbook.com\]](#)
- [10. 2-甲氧基肉桂醛 natural, 98%, FG | Sigma-Aldrich \[sigmaaldrich.com\]](#)
- [11. GSRS \[gsrs.ncats.nih.gov\]](#)
- [12. ortho-methoxycinnamaldehyde, 1504-74-1 \[thegoodscentcompany.com\]](#)
- [13. 2'-Methoxycinnamaldehyde synthesis - chemicalbook \[chemicalbook.com\]](#)
- [14. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [15. US6965055B2 - Process for producing cinnamaldehyde derivatives, use thereof and the like - Google Patents \[patents.google.com\]](#)
- [16. medchemexpress.com \[medchemexpress.com\]](#)
- [17. Temporary title \[webprod.hc-sc.gc.ca\]](#)
- [18. CAS Common Chemistry \[commonchemistry.cas.org\]](#)
- To cite this document: BenchChem. [An In-Depth Technical Guide to (Z)-O-Methoxycinnamaldehyde]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b072128/docs#an-in-depth-technical-guide-to-z-o-methoxycinnamaldehyde\]](https://www.benchchem.com/product/b072128/docs#an-in-depth-technical-guide-to-z-o-methoxycinnamaldehyde)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)